

Nicotelline-d9: A Technical Guide to Safety and Handling for Research Applications

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Compound of Interest		
Compound Name:	Nicotelline-d9	
Cat. No.:	B12414672	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Abstract

Nicotelline-d9, a deuterated isotopologue of the tobacco alkaloid nicotelline, serves as a critical internal standard in mass spectrometry-based bioanalytical methods. Its primary application lies in the quantification of nicotelline as a biomarker for assessing exposure to particulate matter from tobacco smoke. This technical guide provides a comprehensive overview of the safety data, handling precautions, and relevant biological context for **Nicotelline-d9** to ensure its safe and effective use in a laboratory setting. Due to the absence of specific safety data for **Nicotelline-d9**, this guide extrapolates potential hazards from its non-labeled analogue, nicotelline, and the closely related, well-characterized alkaloid, nicotine.

Chemical and Physical Properties

Nicotelline-d9 is an isotope-labeled version of nicotelline, a terpyridine alkaloid found in tobacco and tobacco smoke. The deuteration makes it distinguishable from its endogenous counterpart in mass spectrometry, enabling precise quantification.



Property	Value
Chemical Formula	C15H2D9N3
Molecular Weight	242.15 g/mol
Appearance	Light Brown Solid
Solubility	Soluble in Chloroform, Methanol
Storage Temperature	-20°C Freezer

Hazard Profile and Safety Precautions

No specific toxicological studies for nicotelline or **Nicotelline-d9** are publicly available. Therefore, a conservative approach to handling is imperative, assuming a hazard profile similar to that of nicotine, a highly toxic and well-studied tobacco alkaloid.

GHS Hazard Classification (Inferred from Nicotine)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 2	H300: Fatal if swallowed
Acute Toxicity, Dermal	Category 2	H310: Fatal in contact with skin
Acute Toxicity, Inhalation	Category 2	H330: Fatal if inhaled
Hazardous to the Aquatic Environment, Chronic	Category 2	H411: Toxic to aquatic life with long lasting effects

Personal Protective Equipment (PPE)

A comprehensive assessment of hazards should be conducted for any new experimental protocol involving **Nicotelline-d9**. The following PPE is mandatory for handling this compound:

- Eye Protection: Chemical safety goggles.
- Hand Protection: Compatible chemical-resistant gloves (e.g., nitrile or neoprene).
- Skin and Body Protection: A fully buttoned laboratory coat.



 Respiratory Protection: Not typically required when handling small quantities in a wellventilated laboratory or chemical fume hood. However, a risk assessment should be performed to determine if respiratory protection is necessary.

Handling and Storage

- Handling:
 - Work in a well-ventilated area, preferably within a chemical fume hood, to minimize the risk of inhalation.
 - Avoid contact with skin, eyes, and clothing.
 - Do not eat, drink, or smoke in areas where this compound is handled.
 - Wash hands thoroughly after handling.
- Storage:
 - Store in a tightly sealed container in a cool, dry, and well-ventilated place.
 - Keep away from incompatible materials such as strong oxidizing agents.

First Aid Measures

- If Swallowed: Rinse mouth. Immediately call a POISON CENTER or doctor/physician.
- If on Skin: Take off immediately all contaminated clothing. Rinse skin with water/shower. Call a POISON CENTER or doctor/physician.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER or doctor/physician.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician.

Experimental Protocols



The primary application of **Nicotelline-d9** is as an internal standard for the quantification of nicotelline in biological and environmental samples. The following is a summary of a published experimental protocol for the determination of nicotelline N-oxides in human urine, where **Nicotelline-d9** would be a suitable internal standard.

Determination of Nicotelline N-Oxides in Human Urine

This method is based on the chemical reduction of nicotelline-N-oxides to nicotelline, followed by extraction and analysis by mass spectrometry.

Materials:

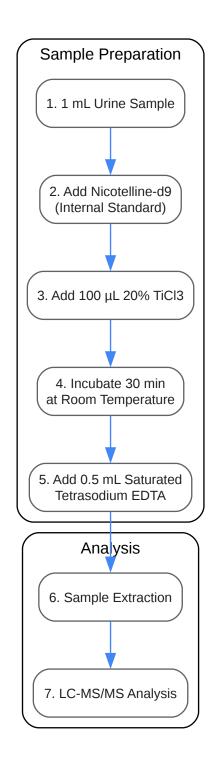
- Human urine samples
- Nicotelline-d9 (as internal standard)
- Titanium (III) chloride (TiCl₃) solution (20% w/v)
- Saturated tetrasodium EDTA solution
- Glass culture tubes (13 x 100 mm)

Procedure:

- To a 1 mL urine sample in a glass culture tube, add a known amount of Nicotelline-d9 internal standard (e.g., 100 μL of a 10 ng/mL solution).
- Add 100 μL of 20% (w/v) TiCl₃ solution to reduce the nicotelline-N-oxides to nicotelline.
- Allow the reaction to proceed for 30 minutes at room temperature.
- Basify the sample by adding 0.5 mL of saturated tetrasodium EDTA solution.
- The sample is now ready for extraction and subsequent analysis by a validated liquid chromatography-tandem mass spectrometry (LC-MS/MS) method.

Below is a workflow diagram for this experimental protocol.





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Caption: Workflow for the determination of nicotelline N-oxides in urine.



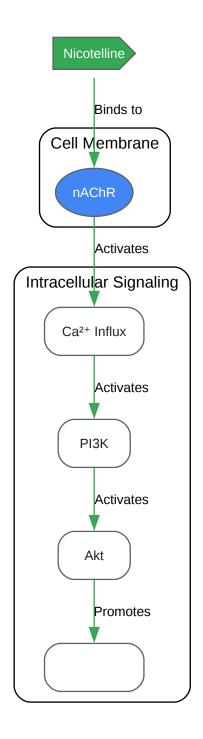
Potential Biological Interactions: Signaling Pathways

Given its structural similarity to nicotine, nicotelline is presumed to interact with nicotinic acetylcholine receptors (nAChRs). These receptors are ligand-gated ion channels that are widely distributed throughout the central and peripheral nervous systems. Activation of nAChRs by agonists like nicotine leads to the influx of cations, primarily Na⁺ and Ca²⁺, resulting in neuronal depolarization and the activation of various downstream signaling cascades.

The influx of calcium is a critical event that can trigger multiple intracellular pathways, including the Phosphoinositide 3-kinase (PI3K)/Akt pathway, which is known to play a role in cell survival and proliferation.

Below is a simplified diagram of the nicotinic acetylcholine receptor signaling pathway.





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Caption: Simplified nAChR signaling pathway potentially activated by nicotelline.

Disposal Considerations

All waste containing **Nicotelline-d9** should be treated as hazardous waste. Dispose of contents and container in accordance with local, regional, national, and international



regulations. Do not allow the product to enter drains.

Conclusion

Nicotelline-d9 is a valuable tool for researchers studying tobacco smoke exposure. While specific safety data is lacking, a cautious approach based on the known hazards of nicotine is warranted. Adherence to standard laboratory safety protocols, including the use of appropriate personal protective equipment and working in a well-ventilated area, is essential for the safe handling of this compound. Further toxicological studies on nicotelline are needed to provide a more definitive risk assessment.

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